

# safety data sheet (SDS) for 1-Chloro-5-methylhexan-2-ol

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## Compound of Interest

Compound Name: 1-Chloro-5-methylhexan-2-ol

CAS No.: 107323-80-8

Cat. No.: B2387763

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## Technical Safety Guide: 1-Chloro-5-methylhexan-2-ol

CAS: 107323-80-8 | Formula: C<sub>7</sub>H<sub>15</sub>ClO Document Type: Predictive Safety Assessment & Handling Protocol Version: 1.0 (Research Use Only)

## Executive Summary & Chemical Architecture

**1-Chloro-5-methylhexan-2-ol** is a specialized halohydrin intermediate often utilized in the synthesis of leucine-derived peptidomimetics or novel epoxy-isopentyl scaffolds in drug discovery. Unlike commodity chemicals, specific toxicological data for this isomer is sparse. Consequently, safety protocols must be derived from Structure-Activity Relationships (SAR) of the chlorohydrin class (e.g., 1-chloro-2-propanol).

**Critical Hazard Insight:** The primary danger of this molecule lies not just in its intrinsic irritancy, but in its latent reactivity. Under basic conditions (pH > 8) or physiological conditions, it can cyclize to form 2-(3-methylbutyl)oxirane, a reactive epoxide capable of DNA alkylation. This guide treats the substance as a potential genotoxic impurity (PGI) until proven otherwise.

## Molecular Identity Table

Property	Value	Notes
IUPAC Name	1-Chloro-5-methylhexan-2-ol	
CAS Number	107323-80-8	
Molecular Weight	150.65 g/mol	
LogP (Predicted)	~2.1 - 2.4	Moderate lipophilicity enhances skin absorption.
Boiling Point	~190-200°C (Predicted)	Low volatility, but aerosols are hazardous.
Functional Groups	Secondary Alcohol, Primary Alkyl Chloride	Vicinal relationship enables epoxide formation.

## Hazard Identification (GHS & SAR Analysis)

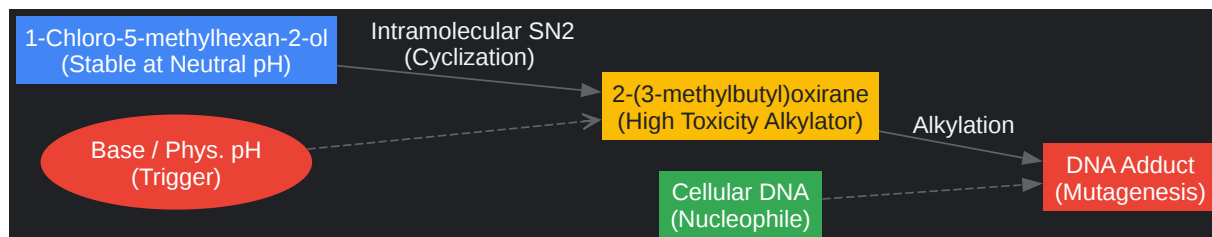
Note: Classifications are derived from homologous chlorohydrin data (Read-Across approach).

### GHS Classification (Proposed)

- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Category 2 (H315) - Causes skin irritation.[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319) - Causes serious eye irritation.
- Germ Cell Mutagenicity: Category 2 (H341) - Suspected of causing genetic defects (due to epoxide metabolite).

### The "Hidden" Hazard: Cyclization Mechanism

The following diagram illustrates the chemical instability that drives the toxicity profile of this molecule.



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Figure 1: Mechanism of toxicity. The chlorohydrin moiety acts as a "masked" epoxide, which is released under basic conditions, posing a risk of DNA alkylation.

## Exposure Controls & Personal Protection

Due to the predicted LogP (~2.3), this compound is lipophilic enough to penetrate the stratum corneum but small enough to diffuse rapidly. Standard latex gloves offer zero protection.

## Engineering Controls

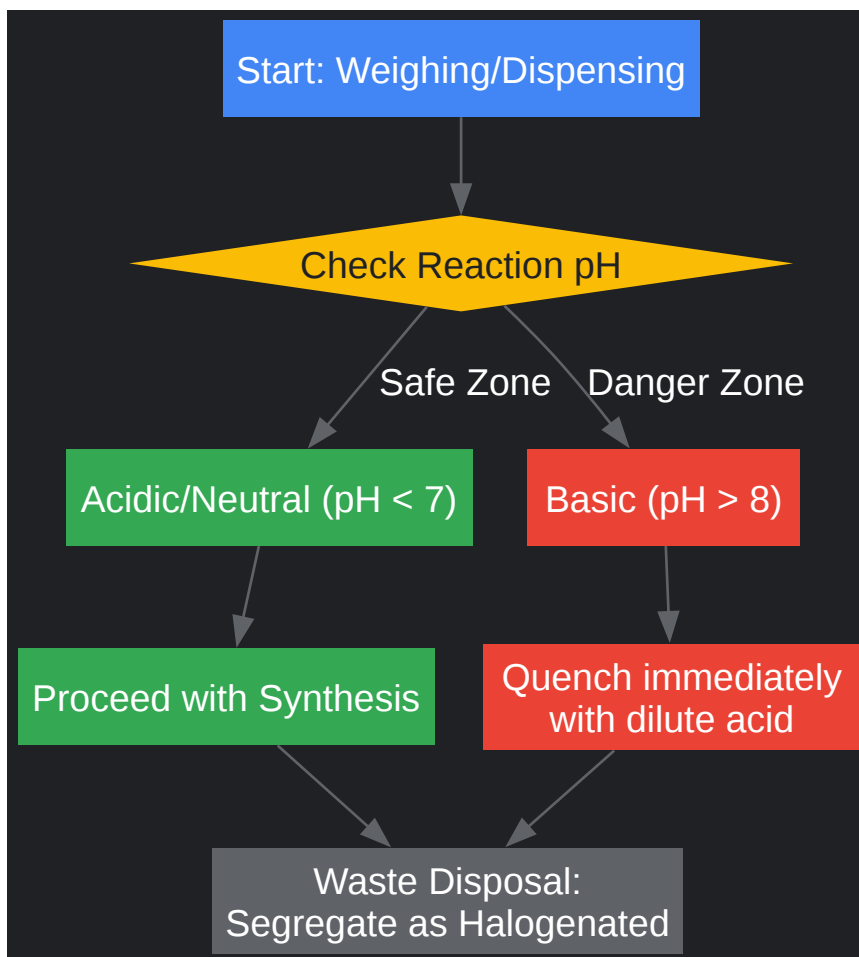
- Containment: Handle exclusively in a certified chemical fume hood.
- Pressure Control: If heating is required, use a closed system with a scrubber trap (to catch HCl or epoxide vapors).
- Decontamination: All surfaces must be wiped with a weak acid solution (e.g., 5% citric acid) rather than basic detergents to prevent in-situ epoxide formation during cleanup.

## Personal Protective Equipment (PPE) Matrix

Body Part	Standard	Recommendation	Rationale
Hand Protection	EN 374 Type A	Silver Shield / Laminate (Primary) or Nitrile (>0.11mm, Double Gloved)	Chlorinated hydrocarbons permeate thin nitrile rapidly.
Respiratory	NIOSH N95 + OV	Full-face respirator with Organic Vapor cartridges	Required if aerosols are generated (e.g., during rotary evaporation).
Eye Protection	ANSI Z87.1	Chemical Goggles	Safety glasses are insufficient due to severe irritation potential.

## Handling & Synthesis Workflow

This workflow ensures safety during the experimental lifecycle of the compound.



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Figure 2: Operational decision matrix. Maintaining acidic/neutral conditions is critical to preventing accidental formation of the toxic epoxide intermediate.

## Emergency Response Protocols

Every second counts. The lipophilicity of the 5-methylhexan chain accelerates systemic uptake.

### First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. Do not use basic eye drops.
- Skin Contact:
  - Blot excess liquid (do not rub, which drives chemical deeper).

- Wash with PEG-400 (Polyethylene Glycol) if available, or copious soap and water. PEG-400 is superior for solubilizing lipophilic chlorohydrins.
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia is high due to the hydrocarbon tail.

## Spill Management

- Evacuate: Clear the area of non-essential personnel.
- PPE Up: Don Silver Shield gloves and respiratory protection.
- Absorb: Use Vermiculite or Sand. Avoid basic absorbents (like sodium carbonate or limestone) which could trigger exothermic cyclization.
- Disposal: Pack in high-density polyethylene (HDPE) pails. Label as "Toxic - Halogenated Organic."

## Storage & Stability

- Storage Condition: 2-8°C (Refrigerated).
- Incompatibility: Strong bases (NaOH, KOH, Amines), Oxidizing agents.
- Shelf Life: Re-test purity every 6 months. Look for the appearance of HCl (acidity) or epoxide peaks in NMR.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 107323-80-8, **1-Chloro-5-methylhexan-2-ol**. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Chemical Database: Epichlorohydrin (Analogous Hazard Data).[3] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Guidance on the Application of the CLP Criteria: Germ Cell Mutagenicity. Retrieved from [\[Link\]](#)

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## Sources

- [1. 1-Chloro-5-methylhexan-2-one | C7H13ClO | CID 19091938 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. EPICHLOROHYDRIN \(1-CHLORO-2,3-EPOXYPROPANE\) | Occupational Safety and Health Administration \[osha.gov\]](#)
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